

# Unraveling the Biological Profile of Fendizoic Acid: A Technical Overview

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## Compound of Interest

Compound Name: *Fendizoic acid*

Cat. No.: *B1329940*

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## Introduction

**Fendizoic acid**, a synthetic benzoic acid derivative, is predominantly recognized for its role as a salt-forming agent in pharmaceutical formulations. Its most notable application is in the antitussive agent cloperastine fendizoate, where it contributes to the stability and bioavailability of the active pharmaceutical ingredient, cloperastine. While extensive research has focused on the pharmacological effects of cloperastine, the direct biological targets of **fendizoic acid** itself remain largely unexplored in publicly available scientific literature. This guide provides a comprehensive overview of the current understanding of **fendizoic acid**, including its physicochemical properties and insights into the potential biological activities of its broader chemical class, while highlighting the conspicuous absence of specific data on its direct molecular interactions.

## Physicochemical Properties of Fendizoic Acid

A summary of the key physicochemical properties of **fendizoic acid** is presented in Table 1. This data is essential for understanding its behavior in biological systems and for its application in formulation development.

Property	Value	Reference
IUPAC Name	2-(4-hydroxy-3-phenylbenzoyl)benzoic acid	[1]
Molecular Formula	C <sub>20</sub> H <sub>14</sub> O <sub>4</sub>	[1]
Molecular Weight	318.32 g/mol	[2]
CAS Number	84627-04-3	[1]
pKa (Predicted)	3.28 ± 0.36	[2]
Solubility	Sparingly soluble in water	[2]

## The Role of Fendizoic Acid in Cloperastine Fendizoate

The primary documented function of **fendizoic acid** is as a counter-ion for the active drug cloperastine, forming the salt cloperastine fendizoate. This formulation is used as a cough suppressant. Patents related to L-cloperastine fendizoate describe its preparation and its enhanced pharmaceutical activity compared to the racemic form.[3][4][5] The fendizoate salt is suggested to improve the efficacy and prolong the duration of action of cloperastine.[3]

The logical relationship in the formulation of cloperastine fendizoate can be visualized as follows:

*Figure 1: Role of **Fendizoic Acid** in Formulation.*

## Potential Biological Activities of Benzoic Acid Derivatives

While specific bioassay data for **fendizoic acid** is not available in databases such as PubChem and ChEMBL, the broader class of benzoic acid derivatives has been reported to exhibit a range of biological activities.[1][6] These activities are generally attributed to their ability to interact with various biological targets.

## Antimicrobial and Anti-inflammatory Properties

Benzoic acid and its derivatives are known for their antimicrobial and anti-inflammatory properties.[6] The mechanism of action often involves the disruption of cellular processes.[6] Research on other benzoic acid derivatives has shown, for example, inhibitory effects on enzymes like tyrosinase.

A generalized workflow for screening the biological activity of a compound like **fendizoic acid** is depicted below. It is important to note that there is no public record of **fendizoic acid** having undergone this specific screening process.

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